

Application Notes and Protocols for the Titrimetric Determination of Ferrous Gluconate Purity

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Compound of Interest

Compound Name: *Ferrous gluconate dihydrate*

Cat. No.: *B1197025*

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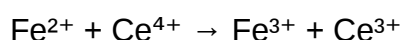
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the determination of ferrous gluconate purity using redox titration. The primary method detailed is the widely accepted ceric sulfate titration method, as referenced in the United States Pharmacopeia (USP).^{[1][2][3]} This method is a reliable and accurate way to assay the ferrous iron (Fe²⁺) content, which is the active component of ferrous gluconate.

Principle of the Method

The determination of ferrous gluconate purity by titration is based on a redox reaction.^[4] The ferrous iron (Fe²⁺) in the sample is oxidized to ferric iron (Fe³⁺) by a strong oxidizing agent, in this case, a standardized solution of ceric sulfate (Ce(SO₄)₂).^{[4][5][6]} The endpoint of the titration is detected by a color change of an indicator, typically orthophenanthroline (also known as ferroin), which forms a colored complex with ferrous ions.^{[4][5]}

The overall reaction is as follows:



To ensure that all iron present in the sample is in the ferrous (Fe²⁺) state before titration, any existing ferric iron (Fe³⁺) is reduced using zinc dust.^{[2][3][5][7]} This step is crucial for an accurate determination of the total ferrous gluconate content.

Quantitative Data Summary

The following tables summarize the key quantitative parameters and acceptance criteria for ferrous gluconate as specified in pharmacopeial standards.

Table 1: Ferrous Gluconate Purity and Assay Specifications

Parameter	Specification	Reference
Assay (Purity)	97.0% - 102.0% (on dried basis)	[1][2][3][8]
Titrant	0.1 N Ceric Sulfate VS	[3][5][7]
Indicator	Orthophenanthroline TS	[3][5][7]
Endpoint	Color change from orange-red to light blue/green	[4][6][9]

Table 2: Key Impurity Limits for Ferrous Gluconate

Impurity	Limit	Reference
Ferric Iron (Fe ³⁺)	Not more than 2.0%	[2][5][8]
Loss on Drying	6.5% - 10.0%	[2][5][8]
Chlorides	Not more than 0.014% - 0.07%	[4][8]
Sulfates	Not more than 0.03% - 0.1%	[4][8]
Heavy Metals (e.g., Lead)	Not more than 2-10 ppm	[5][7]
Reducing Sugars	Pass Test	[5][7][8]

Experimental Protocols

This section provides a detailed methodology for the ceric sulfate titration of ferrous gluconate.

Reagents and Solutions

- 0.1 N Ceric Sulfate VS (Volumetric Solution): A standardized solution of ceric sulfate.
- 2 N Sulfuric Acid: Prepare by carefully adding the required amount of concentrated sulfuric acid to water.
- Zinc Dust: Reagent grade.
- Orthophenanthroline TS (Test Solution): A solution of orthophenanthroline in ferrous sulfate solution.^[6]
- Ferrous Gluconate Sample: The material to be tested.

Equipment

- 300-mL Conical (Erlenmeyer) flask
- Buret, 50 mL
- Gooch crucible with glass fiber filter paper or a filtering crucible
- Bunsen valve or a stopper
- Analytical balance
- Magnetic stirrer and stir bar (optional)

Sample Preparation and Reduction of Ferric Iron

- Accurately weigh about 1.5 g of the Ferrous Gluconate sample.^{[2][3][5][7]}
- Transfer the sample to a 300-mL conical flask.
- Add a mixture of 75 mL of water and 15 mL of 2 N sulfuric acid to dissolve the sample.^{[2][3][5][7]}
- Add approximately 250 mg of zinc dust to the flask.^{[2][3][5][7]}
- Immediately close the flask with a stopper containing a Bunsen valve to prevent air oxidation.^{[2][3][5][7]}

- Allow the mixture to stand at room temperature for 20 minutes, or until the solution becomes colorless, indicating the reduction of Fe^{3+} to Fe^{2+} .[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Filter the solution through a filtering crucible containing a thin layer of zinc dust.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Wash the crucible and its contents with 10 mL of 2 N sulfuric acid, followed by 10 mL of water, collecting the filtrate and washings in a suction flask.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)

Titration Procedure

- To the filtrate in the suction flask, add a few drops of orthophenanthroline TS.[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Immediately titrate the solution with 0.1 N ceric sulfate VS.[\[3\]](#)[\[5\]](#)[\[7\]](#)
- The endpoint is reached when the color of the solution changes from orange-red to a faint blue or green.[\[4\]](#)[\[6\]](#)[\[9\]](#)
- Perform a blank determination by titrating a mixture of the same quantities of reagents used in the sample preparation, and make any necessary correction.[\[3\]](#)[\[5\]](#)[\[7\]](#)

Calculation of Purity

The percentage of ferrous gluconate ($\text{C}_{12}\text{H}_{22}\text{FeO}_{14}$) in the sample is calculated using the following formula:

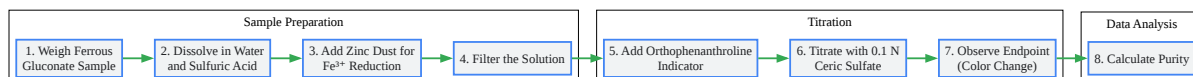
$$\% \text{ Purity} = [(V_S - V_B) \times N \times F \times 100] / W$$

Where:

- V_S = Volume of 0.1 N ceric sulfate VS consumed by the sample (mL)
- V_B = Volume of 0.1 N ceric sulfate VS consumed by the blank (mL)
- N = Normality of the ceric sulfate VS (eq/L)
- F = Equivalency factor (44.61 mg/mEq for anhydrous ferrous gluconate)[\[1\]](#)[\[5\]](#)[\[7\]](#)
- W = Weight of the Ferrous Gluconate sample taken (mg)

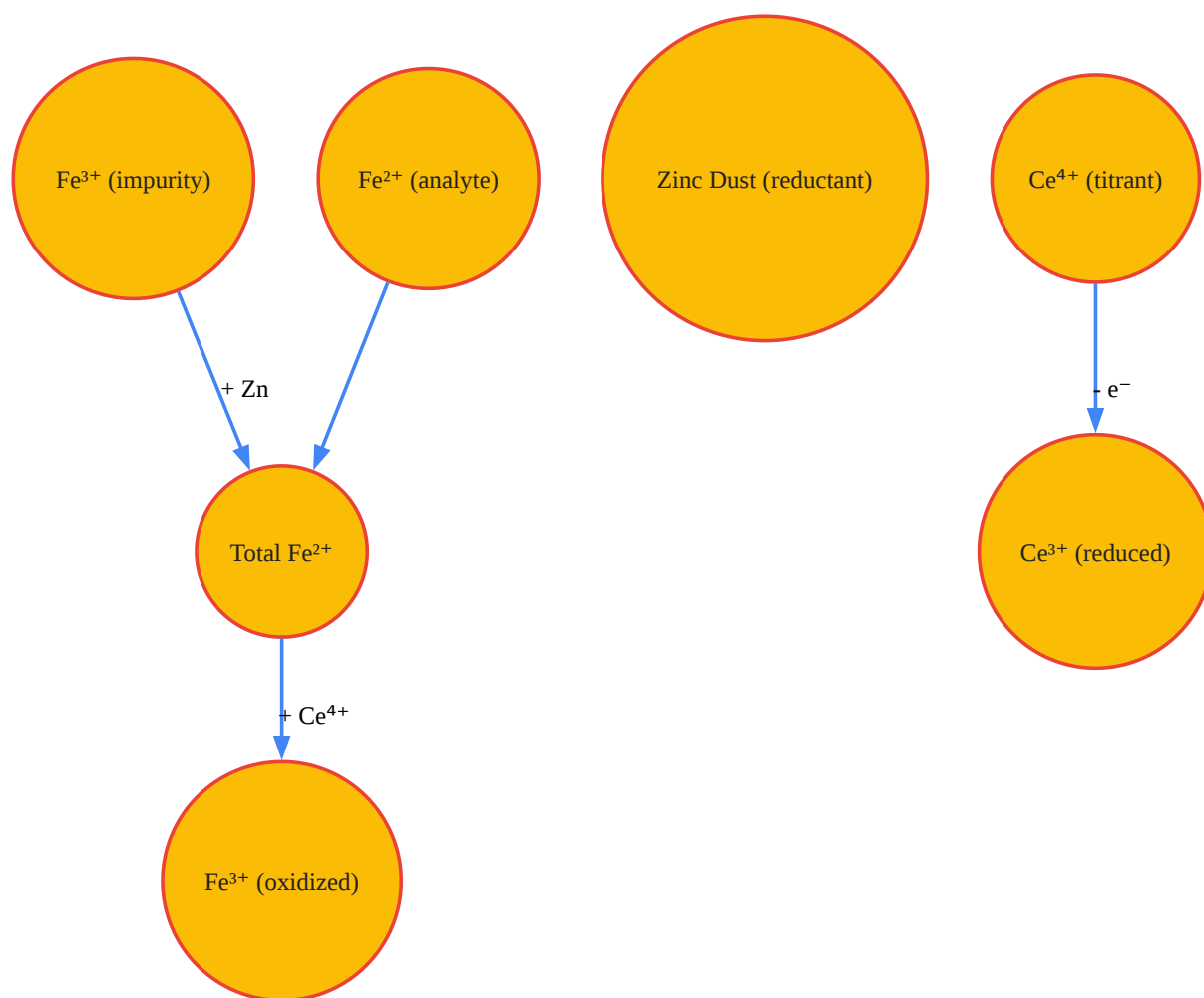
Visualizations

The following diagrams illustrate the key processes involved in the titrimetric analysis of ferrous gluconate.



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Caption: Experimental workflow for ferrous gluconate purity determination.



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Caption: Redox reactions in the ferrous gluconate titration.

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